

# stereoisomers of 5-Hydroxy-2-hexanone: (5R) and (5S) enantiomers

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## Compound of Interest

Compound Name: 5-Hydroxy-2-hexanone

Cat. No.: B1204603

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## Introduction

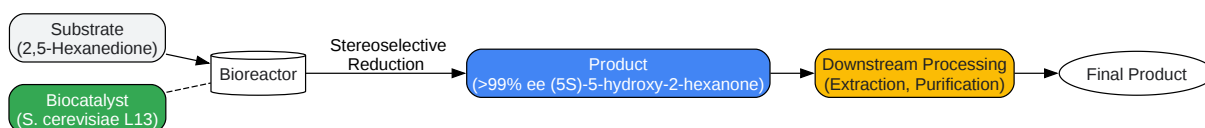
**5-Hydroxy-2-hexanone** is a bifunctional organic molecule containing both a ketone and a secondary alcohol functional group.[1] Its molecular structure includes a single chiral center at the fifth carbon atom, giving rise to two distinct stereoisomers: (5R)-**5-hydroxy-2-hexanone** and (5S)-**5-hydroxy-2-hexanone**. [1] These enantiomers are non-superimposable mirror images of each other and can exhibit significantly different biological activities, pharmacological properties, and toxicological profiles.[2] This divergence is critical in the field of drug development, where the therapeutic effects of a chiral drug are often associated with one specific enantiomer, while the other may be inactive or even responsible for adverse effects.[2] [3]

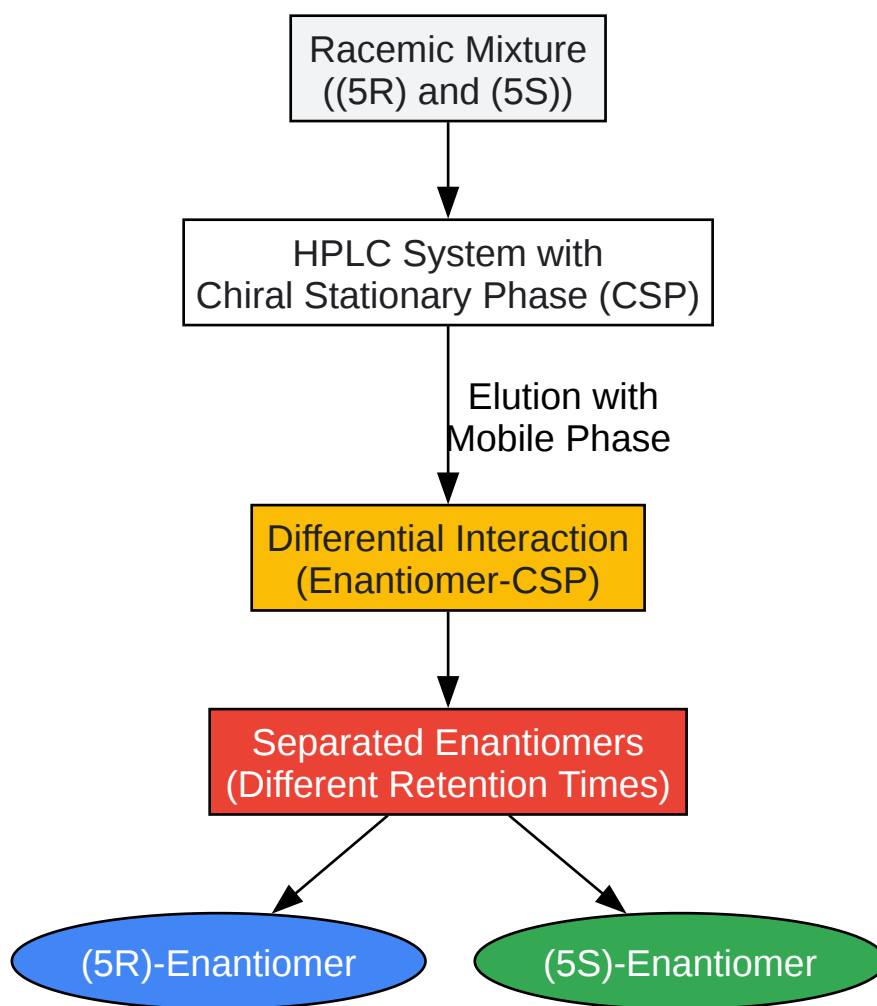
This guide provides a comprehensive technical overview of the (5R) and (5S) enantiomers of **5-hydroxy-2-hexanone**, covering their synthesis, physicochemical properties, and analytical characterization. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who are interested in the application of these chiral building blocks.

The fundamental relationship between the two enantiomers is depicted below, highlighting the chiral center responsible for their stereoisomerism.

(5R)-5-hydroxy-2-hexanone

(5S)-5-hydroxy-2-hexanone





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## References

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- 2. Enantiomeric Recognition and Separation by Chiral Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
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